

# Personal protective equipment for handling LH1306

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## Compound of Interest

Compound Name: LH1306

Cat. No.: B608557

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## Essential Safety and Handling Guide for LH1306

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **LH1306**. The following procedural guidance is intended to be a primary resource for laboratory safety and chemical handling, directly addressing operational questions for the use and disposal of this compound.

## Chemical and Physical Properties

**LH1306** is a potent, bioactive small molecule inhibitor of the programmed cell death-1/programmed death-ligand 1 (PD-1/PD-L1) protein-protein interaction.<sup>[1][2][3]</sup> The following table summarizes its key quantitative data.

Property	Value	Source
Molecular Formula	C38H48N6O6	Sigma-Aldrich[1]
CAS Number	2182653-84-3	Sigma-Aldrich[1]
Molecular Weight	684.82 g/mol	Sigma-Aldrich[1]
Appearance	White to beige powder	Sigma-Aldrich[1]
Purity	≥95% (HPLC)	Sigma-Aldrich[1]
Solubility	2 mg/mL in DMSO (clear solution)	Sigma-Aldrich[1]
Storage Temperature	-10 to -25°C	Sigma-Aldrich[1]
Storage Class Code	11 - Combustible Solids	Sigma-Aldrich[1]
WGK	WGK 3	Sigma-Aldrich[1]

## Personal Protective Equipment (PPE)

Due to its classification as a combustible solid and its nature as a potent bioactive compound, strict adherence to the following personal protective equipment (PPE) guidelines is mandatory when handling **LH1306**.

PPE Category	Specific Recommendations
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Use chemical safety goggles and/or a face shield.
Skin and Body Protection	Wear a lab coat, and ensure skin is not exposed. For larger quantities or when generating dust, consider additional protective clothing.
Respiratory Protection	Handle in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the powder. If a fume hood is not available, a NIOSH-approved respirator may be necessary.

## Operational and Disposal Plans

### Handling and Storage:

- **LH1306** is shipped in wet ice and should be stored at -10 to -25°C upon receipt.[\[1\]](#)
- As a combustible solid, it should be stored away from sources of ignition.[\[1\]](#)
- Only qualified personnel trained in laboratory procedures and familiar with potential hazards should handle this chemical.[\[4\]](#)

Disposal: Specific disposal instructions for **LH1306** are not readily available. However, as a chemical substance, its disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the material to be released into the environment.

## Experimental Protocols and Applications

**LH1306** is a C2-symmetric small molecule that functions as a potent inhibitor of the PD-1/PD-L1 protein-protein interaction with an IC<sub>50</sub> of 25 nM in an HTRF (Homogeneous Time Resolved

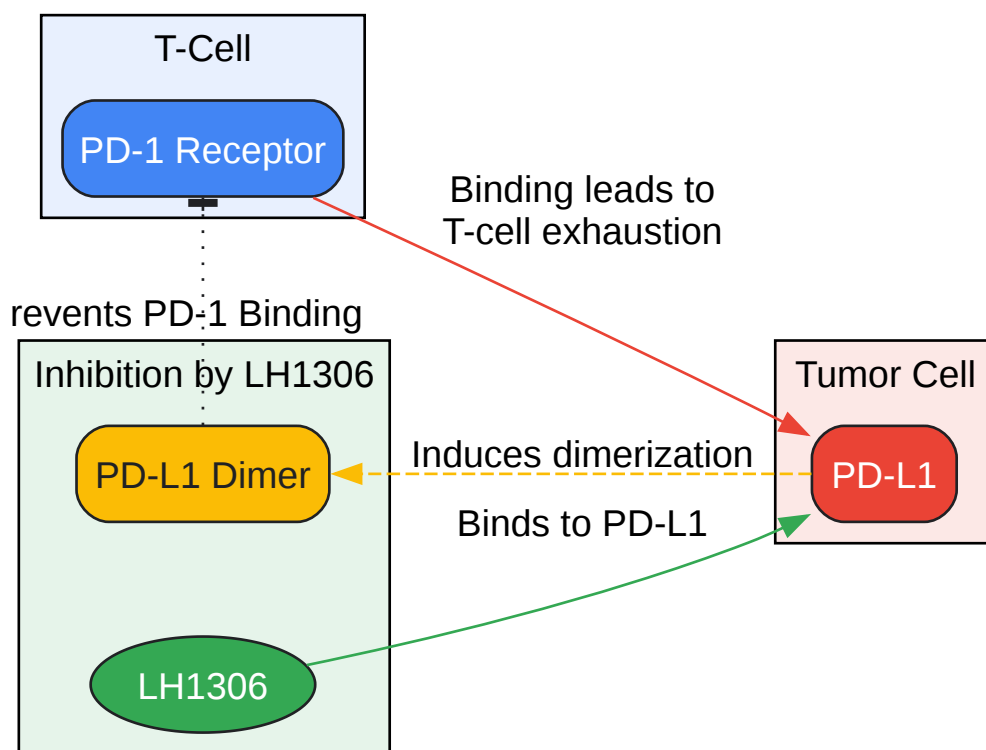
Fluorescence) assay.[1][2][3] It acts by binding to PD-L1 and inducing the formation of a PD-L1 homodimer, which prevents its interaction with the PD-1 receptor.[1]

Key Experimental Uses:

- HTRF Assays: Used to determine the half-maximal inhibitory concentration (IC50) of the compound in inhibiting the PD-1/PD-L1 interaction.[2][3]
- Cell-Based Co-culture PD-1 Signaling Assays: Employed to assess the potency of **LH1306** in inhibiting PD-1 signaling in a cellular context.[2][3]

## Mechanism of Action: PD-1/PD-L1 Inhibition

The following diagram illustrates the mechanism by which **LH1306** inhibits the PD-1/PD-L1 signaling pathway, a critical immune checkpoint.



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Caption: Mechanism of **LH1306** as a PD-1/PD-L1 inhibitor.

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## References

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